

Introduction: A Multifaceted Building Block in Organic Synthesis

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Compound of Interest

Compound Name: Ethyl (E)-2-cyano-3-ethoxycrotonate

Cat. No.: B1594154

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Ethyl (E)-2-cyano-3-ethoxycrotonate is a highly functionalized organic compound that serves as a versatile and valuable intermediate in the synthesis of a wide array of complex molecules, particularly heterocyclic systems.[1] Its structure is characterized by a crotonate backbone featuring a cyano group and an ethoxy group, which impart a unique and powerful reactivity profile.[1] The presence of an electron-withdrawing cyano group and an ester group, conjugated with a double bond that is further activated by an ethoxy (enol ether) moiety, makes this molecule an exceptional tool for constructing carbon-carbon and carbon-heteroatom bonds.

This guide provides an in-depth exploration of **Ethyl (E)-2-cyano-3-ethoxycrotonate**, from its fundamental properties and synthesis to its practical application in the laboratory. Detailed protocols for its use in the construction of key heterocyclic scaffolds relevant to pharmaceutical and agrochemical research are presented, underpinned by mechanistic insights to aid the researcher in understanding and optimizing these transformations.

Physicochemical and Structural Characteristics

Understanding the fundamental properties of a reagent is paramount for its effective use in synthesis. **Ethyl (E)-2-cyano-3-ethoxycrotonate** is typically a white to pale yellow crystalline solid or powder.[2][3]

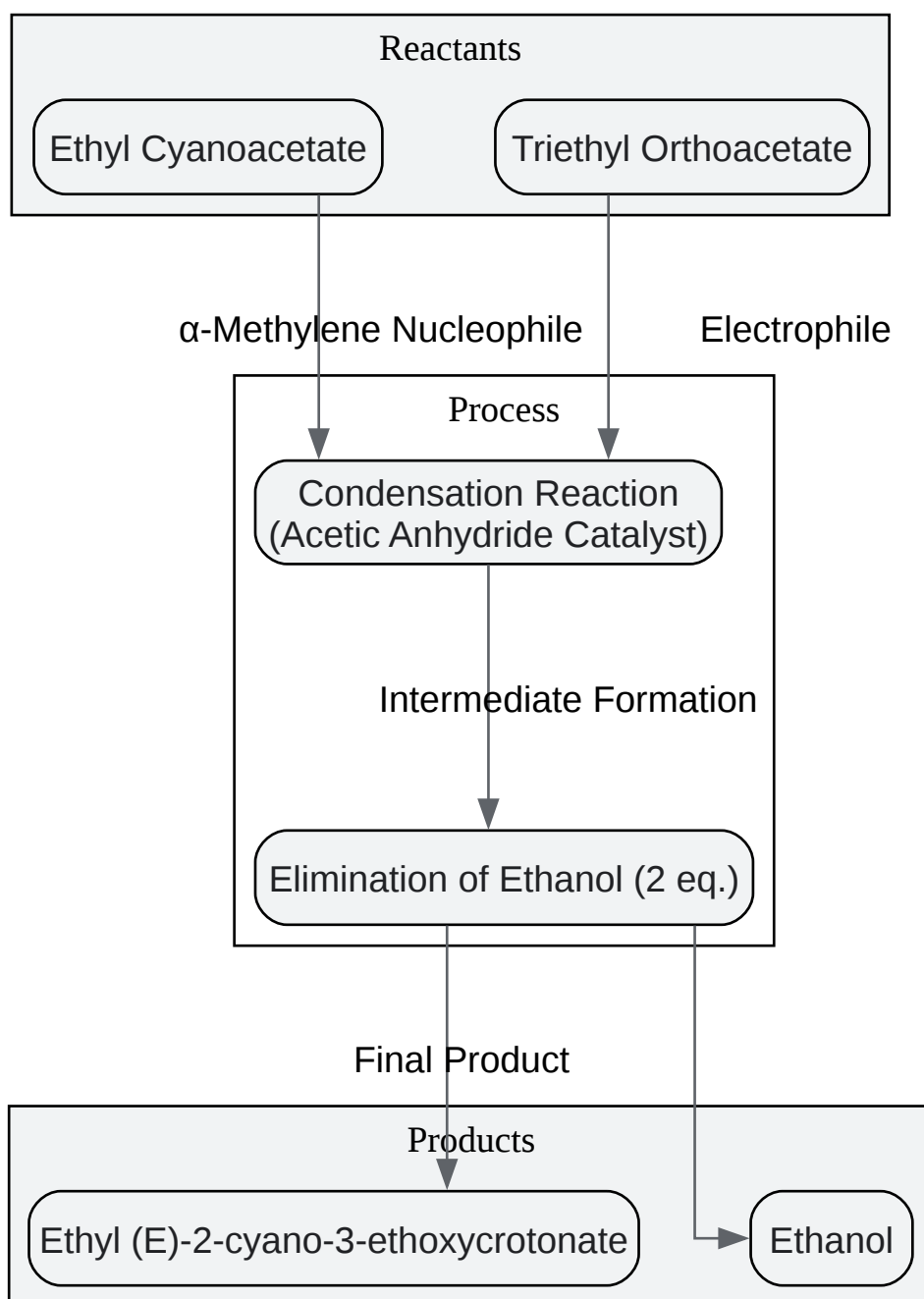
Property	Value	Source(s)
CAS Number	932750-29-3; 35260-93-6	[2][4][5]
Molecular Formula	C ₉ H ₁₃ NO ₃	[1][2][4]
Molecular Weight	183.20 g/mol	[4][6]
IUPAC Name	ethyl (2E)-2-cyano-3-ethoxybut-2-enoate	[2][4]
Appearance	White to pale yellow crystals, crystalline powder, or powder	[2]
Melting Point	69.5-75.5 °C	[2][3]
Boiling Point	304.65 °C at 760 mmHg (Predicted)	[3]
Topological Polar Surface Area	59.3 Å ²	[4]
Solubility	Soluble in many common organic solvents.	

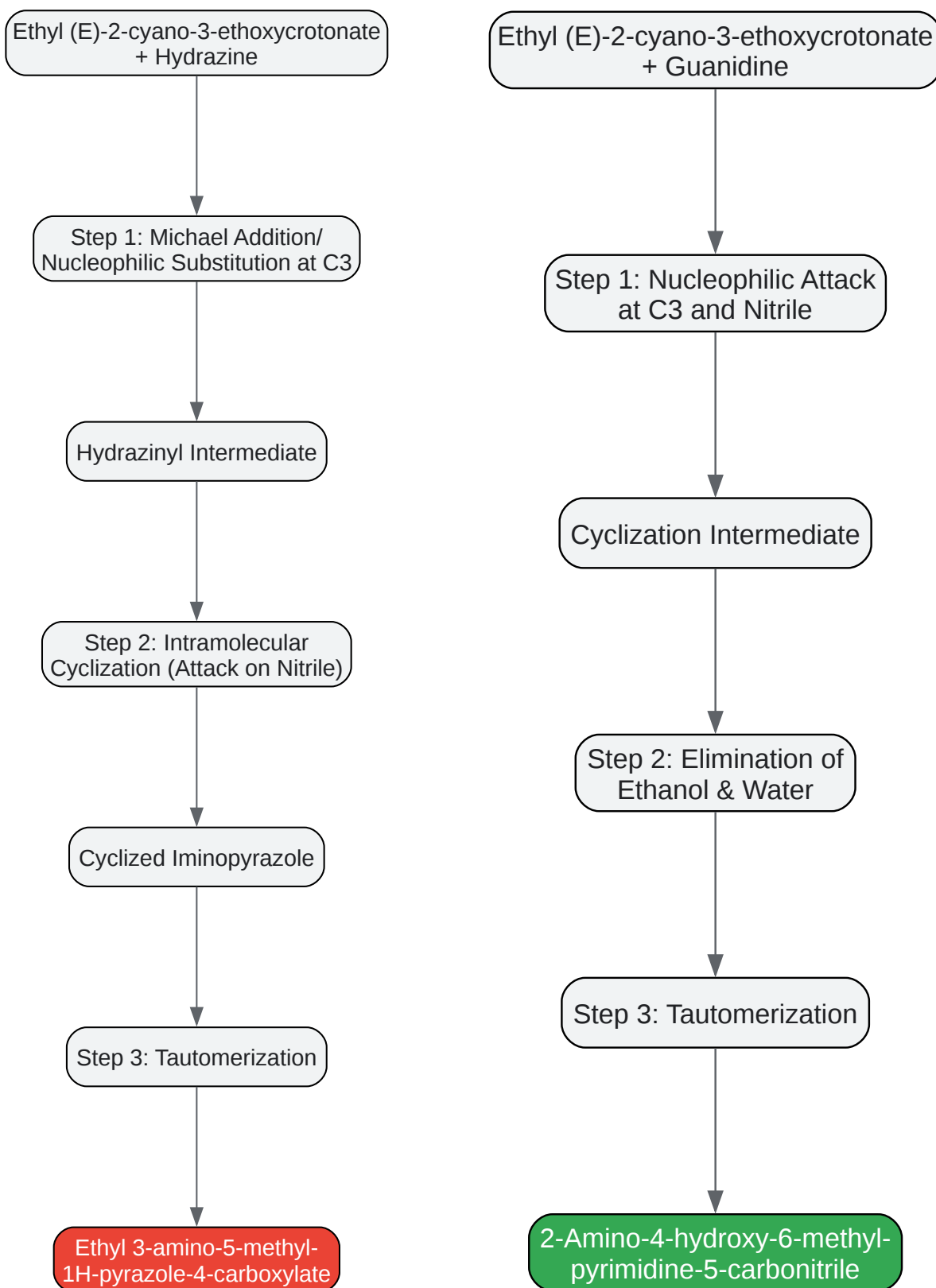
Synthesis of Ethyl (E)-2-cyano-3-ethoxycrotonate

The most common and efficient synthesis of **Ethyl (E)-2-cyano-3-ethoxycrotonate** involves the condensation of ethyl cyanoacetate with triethyl orthoacetate. This reaction leverages the acidity of the α -carbon in ethyl cyanoacetate and the electrophilic nature of the orthoester.

Reaction Principle

The reaction is a condensation process where ethyl cyanoacetate reacts with triethyl orthoacetate, typically in the presence of an acid catalyst like acetic anhydride, which facilitates the elimination of ethanol molecules to form the stable, conjugated enol ether product.





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Sources

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